

# UV spectrophotometry dimenhydrinate quantification 276 nm

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Dimenhydrinate

CAS No.: 523-87-5

Cat. No.: S526172

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## Analytical Method and Validation Summary

The developed method uses **0.1 M Hydrochloric Acid (HCl)** as a solvent, with a primary wavelength of **276.20 nm** for the absorbance method. The Area Under the Curve (AUC) method measures the integral across the wavelength range of **245.60 nm to 304.60 nm** [1].

The calibration curve for this method is linear across a concentration range of **10 to 30 µg/mL**. The table below summarizes the key validation parameters obtained from the study [1].

Parameter	Specification/Result
Analytical Technique	Ultraviolet (UV) Spectrophotometry
Solvent	0.1 M Hydrochloric Acid (HCl)
Wavelength (Absorbance)	276.20 nm
Wavelength Range (AUC)	245.60 - 304.60 nm
Calibration Range	10 - 30 µg/mL
Absorbance Method	

Parameter	Specification/Result
- Regression Equation	$y = 0.105 + 0.019x$
- Correlation Coefficient (r)	0.99983
<b>AUC Method</b>	
- Regression Equation	$y = 2.248 + 0.472x$
- Correlation Coefficient (r)	0.9985
<b>Detection (LOD) / Quantitation (LOQ)</b>	
- LOD (Absorbance)	1.84 $\mu\text{g/mL}$
- LOQ (Absorbance)	5.58 $\mu\text{g/mL}$
- LOD (AUC)	7.50 $\mu\text{g/mL}$
- LOQ (AUC)	22.74 $\mu\text{g/mL}$
<b>Application to Marketed Tablets</b>	
- Trademark Tablet (by Absorbance)	105.09%
- Trademark Tablet (by AUC)	104.56%
- Generic Tablet (by Absorbance)	93.86%
- Generic Tablet (by AUC)	94.34%

## Detailed Experimental Protocol

### Materials and Equipment

- **Chemical Reagents:** 0.1 M HCl, **dimenhydrinate** standard, and tablet samples [1].
- **Equipment:** UV-Vis Spectrophotometer with 1 cm matched quartz cells [1].

## Preparation of Standard Stock Solution

Accurately weigh about 10 mg of **dimenhydrinate** standard and transfer it to a 100 mL volumetric flask. Dissolve and make up to the volume with 0.1 M HCl to obtain a primary stock solution with a concentration of approximately 100 µg/mL [1].

## Construction of Calibration Curve

- From the stock solution, prepare a series of standard dilutions in 0.1 M HCl to achieve concentrations of 10, 15, 20, 25, and 30 µg/mL [1].
- Measure the **absorbance** of each solution at 276.20 nm against a 0.1 M HCl blank [1].
- Alternatively, for the **AUC method**, measure the integrated area under the curve across the wavelength range of 245.60 nm to 304.60 nm [1].
- Plot the absorbance or AUC values against the corresponding concentrations to generate the calibration curve.

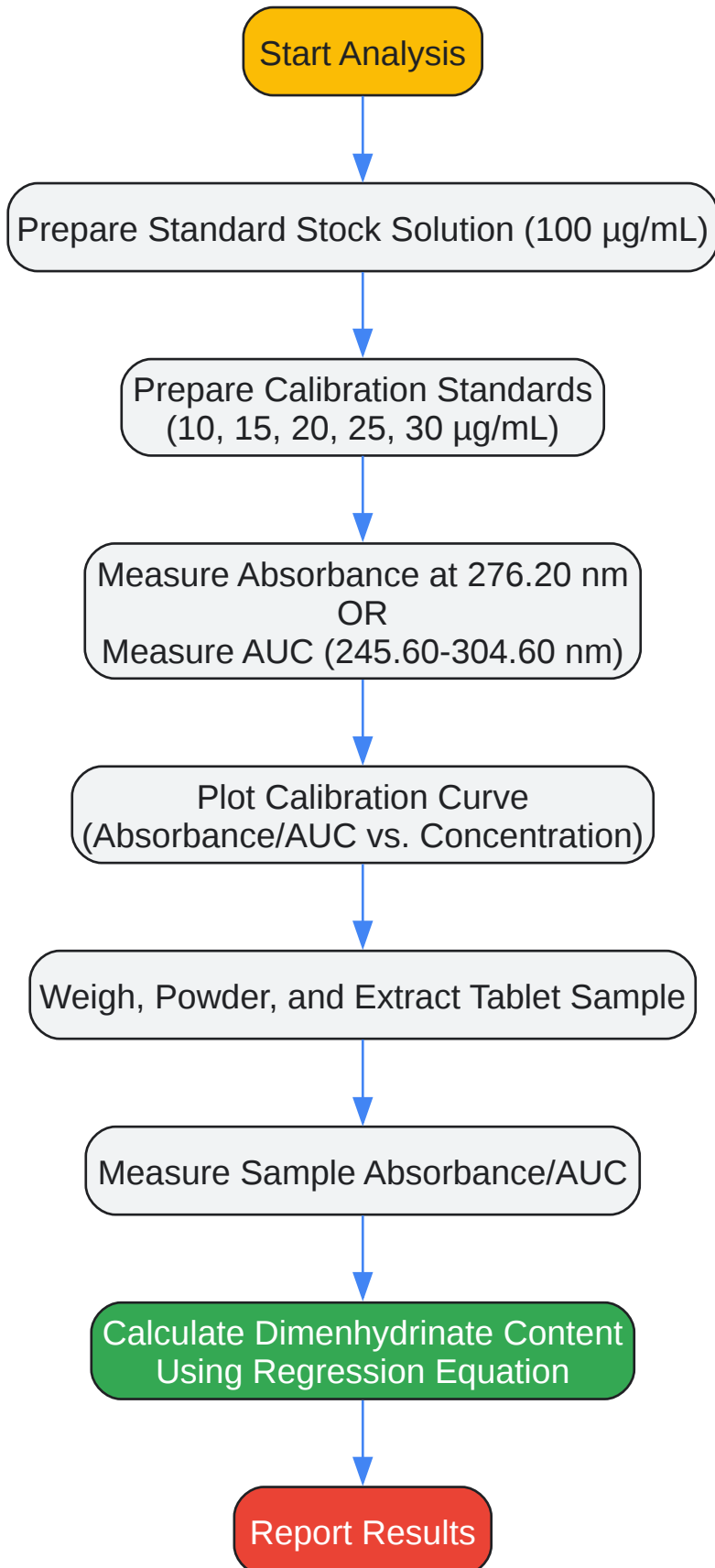
## Analysis of Tablet Formulation

- Weigh and powder not less than 20 tablets.
- Accurately weigh a portion of the powder equivalent to about 50 mg of **dimenhydrinate** and transfer to a 100 mL volumetric flask.
- Add about 70 mL of 0.1 M HCl, sonicate for 15-30 minutes to ensure complete dissolution, and dilute to volume with the same solvent.
- Filter the solution, discard the first few mL of the filtrate, and further dilute the subsequent filtrate with 0.1 M HCl to obtain a final concentration within the linear range (e.g., ~20 µg/mL).
- Measure the absorbance or AUC of the sample solution and calculate the content using the regression equation from the calibration curve [1].

## Workflow for Dimenhydrinate Quantification

The following diagram illustrates the complete analytical workflow.

## Dimenhydrinate UV Quantification Workflow



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## Conclusion

This protocol outlines a simple, precise, accurate, and cost-effective UV spectrophotometric method for quantifying **dimenhydrinate** in tablet dosage forms. The method was successfully validated, demonstrating excellent linearity, accuracy, and sensitivity. The results for both branded and generic tablets complied with the acceptance criteria (90-110%) set by the Indonesian Pharmacopoeia Edition V [1]. Both the absorbance and AUC methods showed no significant difference in performance, providing analysts with a reliable choice for quality control testing [2] [1].

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## References

1. Development and Validation of Dimenhydrinate Analysis ... [academia.edu]
2. Development and Validation of Dimenhydrinate Analysis ... [semanticscholar.org]

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**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)